

A-1155463 selectivity profiling against BCL-2 family members

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Compound of Interest

Compound Name: A-1155463

Cat. No.: B15608892

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A-1155463: A Potent and Selective BCL-XL Inhibitor

A-1155463 is a highly potent and selective small-molecule inhibitor of B-cell lymphoma-extra large (BCL-XL), a key anti-apoptotic protein.^{[1][2]} Developed through a combination of nuclear magnetic resonance (NMR)-based screening and structure-based design, **A-1155463** demonstrates picomolar binding affinity for BCL-XL while exhibiting significantly weaker interactions with other members of the BCL-2 family, establishing it as a valuable tool for studying BCL-XL-dependent biological processes and a promising lead compound for cancer therapy.^[1]

Comparative Selectivity Profiling

The selectivity of **A-1155463** for BCL-XL over other BCL-2 family proteins is a defining characteristic. The following table summarizes the binding affinities (K_i in nM) of **A-1155463** and other notable BCL-2 family inhibitors against a panel of anti-apoptotic proteins.

Compound	BCL-XL (Ki, nM)	BCL-2 (Ki, nM)	BCL-W (Ki, nM)	MCL-1 (Ki, nM)
A-1155463	<0.01	74	8	>444
A-1331852	<0.01	6	4	142
WEHI-539	1.1 (IC50)	>500	>400	>400
Navitoclax (ABT-263)	≤0.5	≤1	≤1	Weak

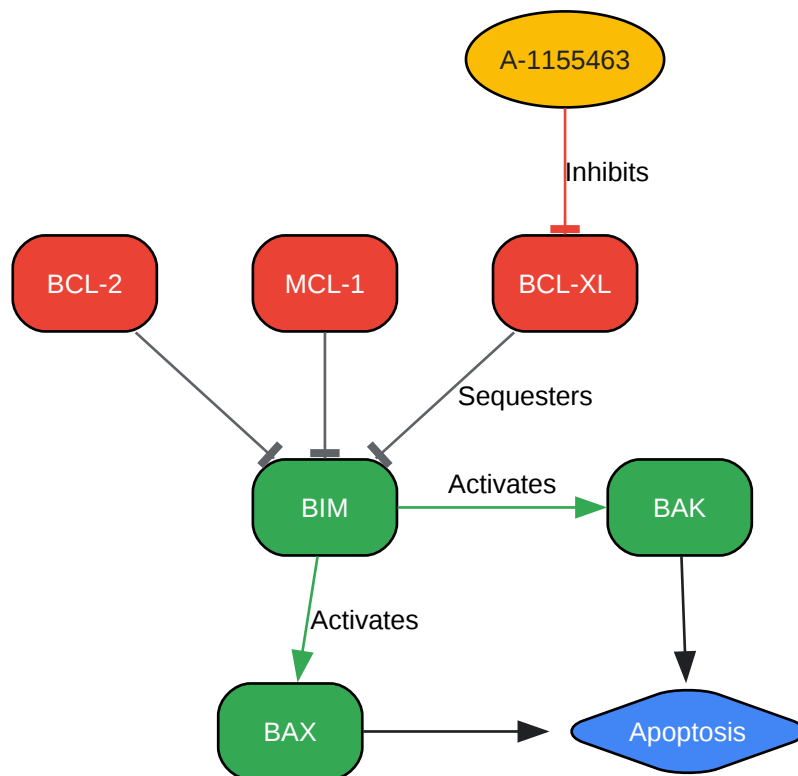
Data compiled from multiple sources.[\[1\]](#)[\[3\]](#)[\[4\]](#)

As evidenced by the data, **A-1155463** displays exceptional selectivity for BCL-XL, with over 1000-fold weaker binding to BCL-2.[\[4\]](#) This high degree of selectivity minimizes off-target effects, particularly the thrombocytopenia associated with dual BCL-2/BCL-XL inhibitors like Navitoclax, which is caused by the inhibition of BCL-XL in platelets.

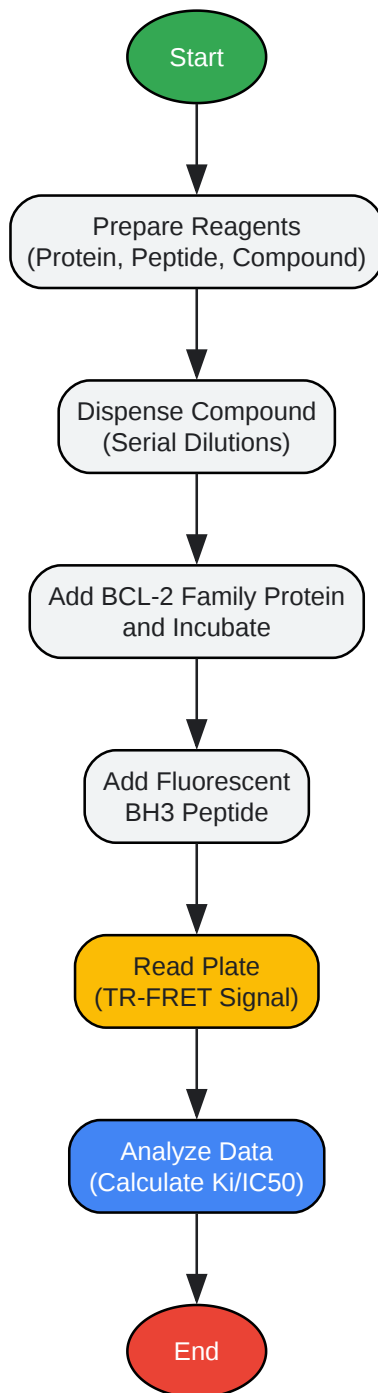
Signaling Pathway and Mechanism of Action

The BCL-2 family of proteins are central regulators of the intrinsic apoptotic pathway. Anti-apoptotic members, such as BCL-XL and BCL-2, prevent cell death by sequestering pro-apoptotic proteins like BIM, BAK, and BAX. **A-1155463** acts as a BH3 mimetic, binding to the BH3-binding groove of BCL-XL and displacing pro-apoptotic proteins. This allows for the activation of BAX and BAK, leading to mitochondrial outer membrane permeabilization, cytochrome c release, and ultimately, apoptosis.

BCL-2 Family Apoptosis Pathway and A-1155463 Inhibition



TR-FRET Assay Workflow

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References

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